

# safety profile insulin degludec carcinogenicity studies

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Insulin Degludec

CAS No.: 844439-96-9

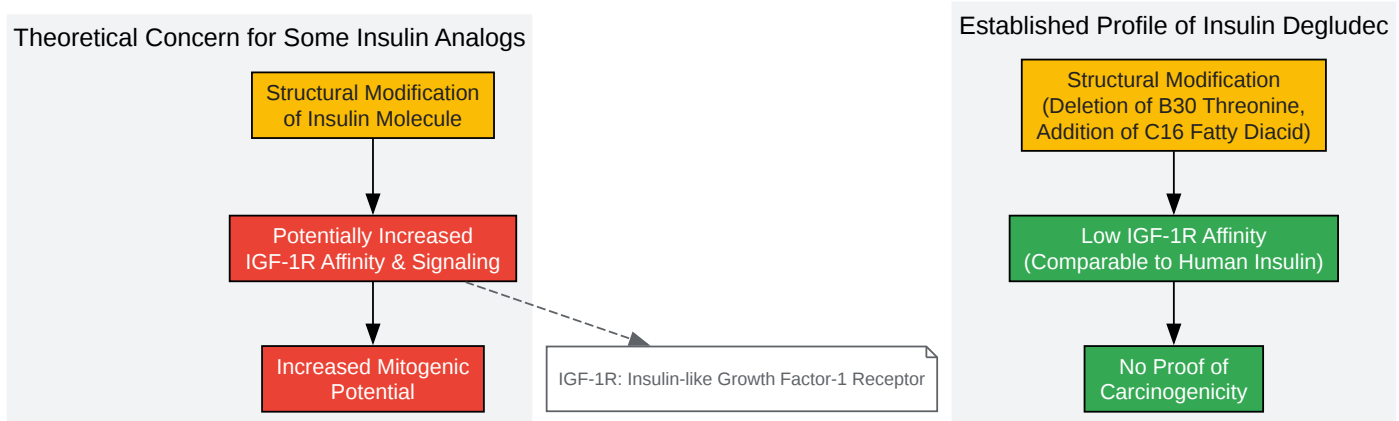
Cat. No.: S951481

[Get Quote](#)

## Theoretical Concerns and Mechanism

Structural changes in insulin analogs can alter their binding affinity to the **Insulin Receptor (IR)** and **Insulin-like Growth Factor-1 Receptor (IGF-1R)**. Increased affinity for IGF-1R is a theoretical concern, as this receptor's signaling is more strongly linked to cell proliferation and growth [1].

The diagram below illustrates this theoretical risk and the established profile of **insulin degludec**.



[Click to download full resolution via product page](#)

*Insulin degludec mechanism and carcinogenicity profile*

## Experimental Evidence and Key Findings

Experimental data from receptor binding studies and bioassays support **insulin degludec's** low mitogenic potential.

**Receptor Binding Affinity Studies** directly measure how strongly an insulin analog binds to IGF-1R.

- **Methodology:** In vitro competitive binding assays are used. The test compound (e.g., **insulin degludec**) competes with a labeled reference ligand (like radiolabeled IGF-1) for receptor binding. The concentration required to displace 50% of the reference ligand determines binding affinity [1].
- **Key Finding for Insulin Degludec:** The affinity of **insulin degludec** for the human IGF-1 receptor is low, with a similar low mitogenic/metabolic potency ratio to human insulin [2] [1].

**IGF-1 Kinase Receptor Activation (KIRA) Assay** measures downstream receptor activation.

- **Methodology:** This cell-based bioassay uses cells overexpressing the human IGF-1R. The assay quantifies IGF-1R activation by measuring tyrosine phosphorylation of the receptor's beta-subunit, an initial step in the intracellular signaling pathway [1].

- **Key Finding for Insulin Degludec:** **Insulin degludec** was not a subject of the specific KIRA assay results reported, which focused on other analogs. However, its low receptor binding affinity suggests low activation potential [1].

**Carcinogenicity Studies** in animals are a standard regulatory requirement.

- **Methodology:** These are long-term in vivo studies in rodents assessing the potential of a drug to induce tumors [2].
- **Key Finding for Insulin Degludec:** The available data indicate a lack of proof of carcinogenicity with **insulin degludec** [2].

The table below summarizes quantitative data from these studies.

Assessment Method	Key Metric	Finding for Insulin Degludec	Context vs. Human Insulin
Receptor Binding Affinity [1]	IGF-1R affinity	Low	Comparable / Similar low potency ratio [2]
In Vitro Mitogenic Potency [2]	Mitogenic/metabolic potency ratio	Low	Comparable [2]
In Vivo Carcinogenicity [2]	Evidence of carcinogenicity	No proof found [2]	Favorable profile [2]

## Overall Safety Profile in Context

**Insulin degludec** is considered to have a safe profile regarding carcinogenic potential. This is a noted advantage, especially when compared to historical concerns regarding the possible mitogenic potencies of other long-acting analogs like insulin glargine [2].

For healthcare professionals and researchers, this evidence supports that **insulin degludec**'s theoretical risk is low, and its established safety profile is favorable.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Frontiers | Insulin Analogs and Cancer : A Note of Caution [frontiersin.org]
2. , The New Generation Basal Insulin or Just another... Degludec Insulin [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [safety profile insulin degludec carcinogenicity studies]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b951481#safety-profile-insulin-degludec-carcinogenicity-studies>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)